

1-Iodooctyne: NMR Chemical Shift Analysis & Comparison Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

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Technical Analysis of the C–I Bond The Heavy-Atom Effect (Spin-Orbit Coupling)

In standard organic frameworks, carbon chemical shifts correlate with the electronegativity of the attached substituent (Deshielding:

). However, 1-iodooctyne defies this trend due to the "Heavy-Atom Effect" (relativistic spin-orbit coupling).

The large electron cloud of the iodine atom facilitates mixing between the ground state and excited electronic states. This spin-orbit coupling introduces a shielding paramagnetic current that opposes the external magnetic field (

), causing the attached carbon (

) to resonate at a significantly upfield position—often near or below 0 ppm—despite iodine's moderate electronegativity.

NMR Data: 1-Iodooctyne vs. Halogenated Alternatives

The following table compares the chemical shifts of the alkynyl carbons in 1-iodooctyne against its bromo-, chloro-, and terminal alkyne analogs. Note the dramatic shielding of

in the iodo-species.

Compound	Structure	C1 (ppm)	C2 (ppm)	(C1 - C2)	Effect Dominance
1-Iodooctyne		-3.5 to 0.5*	90 - 94	~ -93 ppm	Spin-Orbit Coupling (Shielding)
1-Bromooctyne		38 - 42	79 - 83	~ -40 ppm	Inductive/Anisotropic Balance
1-Chlorooctyne		58 - 62	68 - 72	~ -10 ppm	Inductive (Deshielding)
1-Octyne		68.2	84.5	~ -16 ppm	Anisotropic

*Note: Values for 1-iodooctyne are consistent with homologous 1-iodoalkynes (e.g., 1-iodohexyne). The negative shift is diagnostic of the C-I sp-hybridized bond.

Experimental Protocols

Synthesis of 1-Iodooctyne (NIS/AgNO Method)

This protocol utilizes N-iodosuccinimide (NIS) catalyzed by silver nitrate, a standard, high-yielding method for converting terminal alkynes to 1-iodoalkynes under mild conditions.

Reagents:

- 1-Octyne (1.0 equiv)[\[1\]](#)
- N-Iodosuccinimide (NIS) (1.1 - 1.2 equiv)
- Silver Nitrate () (0.05 - 0.1 equiv)

- Acetonitrile () or Acetone (Solvent)

Step-by-Step Workflow:

- Preparation: Dissolve 1-octyne (e.g., 5 mmol) in acetonitrile (20 mL) in a round-bottom flask wrapped in aluminum foil (to protect silver salts from light).
- Catalyst Addition: Add (0.25 mmol) to the stirring solution.
- Iodination: Add NIS (5.5 mmol) in one portion. The reaction is typically exothermic; ensure adequate stirring.
- Monitoring: Stir at room temperature for 1–3 hours. Monitor conversion by TLC (hexane eluent) or GC-MS.
- Workup:
 - Dilute with water (50 mL) and extract with diethyl ether (mL).
 - Wash combined organic layers with water, brine, and then dry over anhydrous .
- Purification: Concentrate under reduced pressure. Purify the crude oil via flash column chromatography (100% Hexanes) to yield 1-iodooctyne as a clear to pale yellow oil.
 - Storage: Store at -20°C over copper wire to prevent decomposition.

NMR Acquisition Parameters

To accurately resolve the quaternary C1 peak (which can be low intensity due to long relaxation times and lack of NOE enhancement):

- Solvent:

(Standard reference: 77.16 ppm).

- Relaxation Delay (D1): Set to

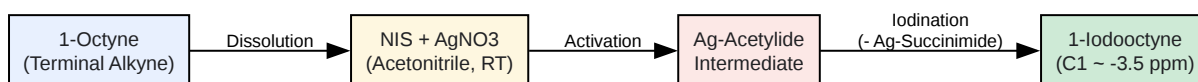
seconds to allow full relaxation of the quaternary C-I carbon.

- Scans (NS): Minimum 256-512 scans for sufficient S/N ratio.

- Spectral Width: Ensure the window extends to -20 ppm to capture the upfield C1 signal.

Visualizations

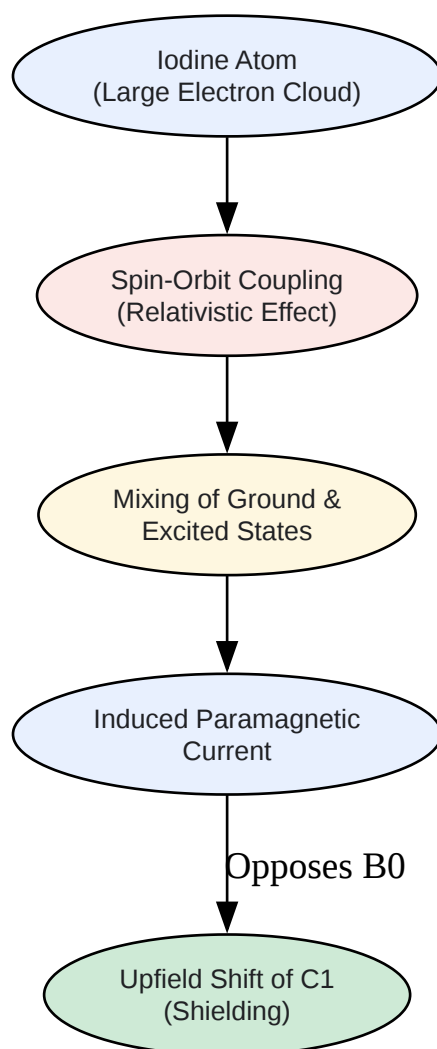
Figure 1: Synthesis Workflow & Mechanism



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Caption: Catalytic cycle for the Ag(I)-mediated iodination of 1-octyne using NIS.

Figure 2: Shielding Mechanism (Heavy Atom Effect)



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Caption: Logical flow of the relativistic heavy-atom effect causing the upfield NMR shift.

References

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- PubChem Database. (2024). 1-Iodooctyne Compound Summary. National Library of Medicine. [Link](#)

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Sources

- 1. 1-Bromooctane(111-83-1) ^{13}C NMR spectrum [[chemicalbook.com](#)]
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